Technical Guide: Synthesis of 2,4,8-Trichloro-5,6-dimethoxyquinazoline

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Compound of Interest

Compound Name:	*2,4,8-Trichloro-5,6-dimethoxyquinazoline*
Cat. No.:	*B8382603*

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Retrosynthetic Analysis & Strategy

The target molecule features a quinazoline core with three chlorine substituents (C2, C4, C8) and two methoxy groups (C5, C6).

- C2 & C4 Chlorines: Installed via nucleophilic displacement of the carbonyl oxygens in the corresponding quinazoline-2,4-dione using phosphorus oxychloride ($POCl_3$).
- C8 Chlorine: Best introduced via electrophilic aromatic substitution (EAS) on the anthranilic acid precursor. The 6-methoxy group (para to the site of attack) and the amino group (ortho) cooperatively direct chlorination to the C3 position of the benzene ring (which becomes C8 in the quinazoline).
- 5,6-Dimethoxy Scaffold: Derived from 2,3-dimethoxybenzoic acid (o-veratric acid).

Pathway Visualization

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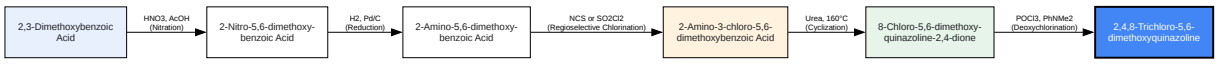

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Caption: Step-wise construction of the **2,4,8-trichloro-5,6-dimethoxyquinazoline** scaffold from 2,3-dimethoxybenzoic acid.

Detailed Experimental Protocols

Stage 1: Scaffold Preparation (Nitration & Reduction)

Objective: Convert 2,3-dimethoxybenzoic acid to 2-amino-5,6-dimethoxybenzoic acid.

Mechanism: Electrophilic nitration occurs para to the C2-methoxy group (directing to C5) or para to the C3-methoxy group (directing to C6). Due to steric hindrance at C2, substitution at C6 (ortho to the carboxyl group) is favored, yielding the 2-nitro-5,6-dimethoxy isomer (after re-numbering).

Protocol:

- Nitration:
  - Dissolve 2,3-dimethoxybenzoic acid (1.0 eq) in glacial acetic acid.
  - Add Conc. HNO_3 (1.5 eq) dropwise at 0–5°C.
  - Stir at room temperature for 4 hours.
  - Pour into ice water. Filter the yellow precipitate (2-nitro-5,6-dimethoxybenzoic acid).
  - Note: Verify regiochemistry via NMR (coupling constants of aromatic protons).
- Reduction:
  - Suspend the nitro compound in Methanol/THF (1:1).

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- Add 10% Pd/C (5 wt%) and hydrogenate at 3 atm (45 psi) for 6 hours.
- Filter through Celite and concentrate to yield 2-amino-5,6-dimethoxybenzoic acid.

Stage 2: The "Magic Chloro" Step (Regioselective Chlorination)

Objective: Install the C8 chlorine atom. This is the most critical step for purity.

Rationale: The amino group (C2) and the methoxy group (C6) both strongly activate the C3 position (ortho to amine, para to methoxy). This cooperative directing effect ensures high regioselectivity for the 3-chloro isomer (which corresponds to the 8-chloro position in the final quinazoline).

Protocol:

- Dissolve 2-amino-5,6-dimethoxybenzoic acid (10.0 g, 50.7 mmol) in DMF (50 mL).
- Cool to 0°C. Add N-Chlorosuccinimide (NCS) (1.05 eq, 7.1 g) portion-wise over 30 minutes.
  - Alternative: Use Sulfuryl Chloride (SO_2Cl_2) in acetic acid for a more scalable process, but control temperature strictly (<10°C) to prevent over-chlorination.
- Stir at room temperature for 2 hours. Monitor by HPLC for the disappearance of starting material.
- Dilute with water (200 mL). The product, 2-amino-3-chloro-5,6-dimethoxybenzoic acid, will precipitate.
- Filter, wash with water, and dry.
  - Yield Target: >85%
  - Purity Check: ^1H NMR should show a singlet aromatic proton (the C4 proton, between the Cl and COOH).

Stage 3: Cyclization to Quinazoline-2,4-dione

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Objective: Form the heterocyclic core.

Protocol:

- Mix 2-amino-3-chloro-5,6-dimethoxybenzoic acid (1.0 eq) with Urea (5.0 eq).
- Heat the neat mixture to 160–170°C for 4–6 hours. The mixture will melt and resolidify.
  - Safety: Ammonia gas is evolved. Use a scrubber.
- Cool to 100°C and add water. Stir to break up the cake.
- Filter the solid and wash with hot water to remove excess urea.
- Resuspend in 1N NaOH (dissolves the dione), filter off insolubles, and re-precipitate with HCl.
- Dry to obtain 8-chloro-5,6-dimethoxyquinazoline-2,4(1H,3H)-dione.

Stage 4: Aromatization & Chlorination ($POCl_3$)

Objective: Convert the dione to the final 2,4,8-trichloro derivative.

Protocol:

- In a round-bottom flask, suspend 8-chloro-5,6-dimethoxyquinazoline-2,4-dione (5.0 g) in $POCl_3$ (25 mL, ~10 eq).
- Add N,N-Dimethylaniline (1.5 mL) as a catalyst.
- Reflux (105°C) for 4–8 hours under nitrogen. The suspension will clear as the dichloro product forms.
- Work-up (Critical Safety):
  - Distill off excess $POCl_3$ under reduced pressure.
  - Dissolve the residue in dry dichloromethane (DCM).

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- Slowly pour the DCM solution into a stirred mixture of ice and saturated $NaHCO_3$. Exothermic!

- Separate the organic layer, dry over $MgSO_4$, and concentrate.
- Recrystallize from Hexane/Ethyl Acetate.

Final Product Data:

- Appearance: Pale yellow to white solid.
- Molecular Formula: $C_{10}H_7Cl_3N_2O_2$
- Molecular Weight: 293.53 g/mol .

Key Data Summary

Parameter	Specification / Value	Notes
Starting Material	2,3-Dimethoxybenzoic Acid	CAS: 93-03-8
Key Intermediate	2-Amino-3-chloro-5,6-dimethoxybenzoic acid	Ensures 8-Cl regioselectivity
Chlorinating Agent	NCS (Stage 2) / $POCl_3$ (Stage 4)	NCS is milder for the benzene ring
Critical Impurity	2,4-Dichloro-5,6-dimethoxyquinazoline	Result of incomplete Stage 2 chlorination
Expected Yield	45–55% (Overall)	From 2,3-dimethoxybenzoic acid

Process Safety & Troubleshooting

Regioselectivity Control

If the 8-chloro position is not exclusively substituted during Stage 2, you may obtain a mixture of 3-chloro (target) and 4-chloro isomers.

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- Solution: The 6-methoxy group strongly directs para to the C3 position. Ensure the temperature during NCS addition remains <5°C to maximize kinetic control.

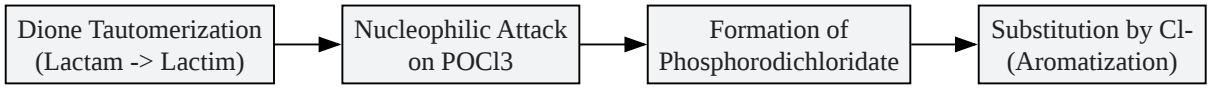
$POCl_3$ Handling

The final step generates HCl gas and requires quenching of excess phosphoryl chloride.

- Safety: Never add water directly to the $POCl_3$ residue. Always dilute with a solvent (DCM or Toluene) and add that mixture to ice/base.

Mechanism of Deoxychlorination

The conversion of the dione to the dichloride proceeds via the Vilsmeier-Haack type activation.



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Caption: Mechanistic flow of the $POCl_3$ mediated chlorination of the quinazoline dione.

References

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- Regioselective Chlorination:Synthetic Communications, 2002, 32, 735–740.[2] (Methodologies for chlorinating electron-rich anilines).
- General Quinazoline Dione Synthesis:Journal of Medicinal Chemistry, 2006, 49, 1693–1705. [3] Link (Protocols for cyclization of anthranilic acids with urea).
- Target Molecule Record: CAS 109913-74-8. (Verification of specific isomer existence).

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